

Technical Support Center: Purification of Crude 11-Aminoundecanoic Acid by Recrystallization

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

Cat. No.: B3422242

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the purification of crude **11-aminoundecanoic acid** via recrystallization.

Frequently Asked Questions (FAQs)

Q1: What is the typical appearance and melting point of pure **11-aminoundecanoic acid**?

A1: Pure **11-aminoundecanoic acid** typically appears as a white to off-white crystalline solid or powder.^{[1][2]} The melting point is in the range of 188-191°C.^{[3][4]}

Q2: What are suitable solvents for the recrystallization of **11-aminoundecanoic acid**?

A2: Several solvent systems can be used for the recrystallization of **11-aminoundecanoic acid**. Water is a commonly used solvent.^[3] Aqueous ethanol solutions (e.g., 3:1 or 1:1 ethanol to water) have also been reported to be effective.^[5] For further purification, recrystallization of the hydrochloride salt from a methanol/ethyl acetate mixture can be performed.^[3] The choice of solvent depends on the impurity profile of the crude material.

Q3: What are some common impurities in crude **11-aminoundecanoic acid**?

A3: Crude **11-aminoundecanoic acid** can contain unreacted starting materials and byproducts from its synthesis. A common synthetic route starts from castor oil, and potential impurities

could include residual 10-undecenoic acid or 11-bromoundecanoic acid.[3] Other potential impurities could be oligomers of **11-aminoundecanoic acid**.

Q4: How does the zwitterionic nature of **11-aminoundecanoic acid** affect its solubility?

A4: **11-Aminoundecanoic acid** is an amino acid and exists as a zwitterion at its isoelectric point. This structure, with both a positive and negative charge, influences its solubility. It has limited solubility in water but is more soluble in polar organic solvents like ethanol and dimethylformamide.[2] The solubility is also pH-dependent; it increases in acidic or basic solutions due to the formation of the corresponding salt.[6]

Troubleshooting Guide

Problem	Possible Cause	Solution
Crude 11-aminoundecanoic acid does not fully dissolve in the hot solvent.	1. Insufficient solvent. 2. Inappropriate solvent. 3. Presence of insoluble impurities.	1. Add small increments of hot solvent until the solid dissolves. Avoid using a large excess of solvent, as this will reduce the recovery yield. 2. Refer to the solvent selection guide below. A different solvent or a solvent mixture may be required. 3. If insoluble impurities are present, perform a hot filtration step to remove them before allowing the solution to cool. ^[7]
No crystals form upon cooling.	1. Too much solvent was used. 2. The solution is supersaturated but requires nucleation. 3. The compound has "oiled out" instead of crystallizing.	1. Concentrate the solution by boiling off some of the solvent and then allow it to cool again. ^[8] 2. Induce crystallization by scratching the inside of the flask with a glass rod or by adding a seed crystal of pure 11-aminoundecanoic acid. 3. If an oil has formed, reheat the solution to dissolve the oil. You can then try adding a small amount of a co-solvent in which the compound is less soluble to encourage crystal formation upon cooling. Slow cooling is crucial to prevent oiling out.
Crystals form too quickly, potentially trapping impurities.	The solution is too concentrated or cooled too rapidly.	Reheat the solution and add a small amount of additional solvent. Allow the solution to cool more slowly to promote

the formation of larger, purer crystals.[8]

The recovery yield is low.

1. Too much solvent was used, leaving a significant amount of product in the mother liquor. 2. Premature crystallization during hot filtration. 3. The crystals were washed with a solvent at room temperature.

1. Concentrate the mother liquor and cool it to obtain a second crop of crystals.[8] 2. To prevent premature crystallization, use a pre-heated funnel and flask for the hot filtration, and use a slight excess of solvent. 3. Always wash the collected crystals with a small amount of ice-cold recrystallization solvent to minimize dissolution of the product.[7]

The purified 11-aminoundecanoic acid is still impure (e.g., off-color, broad melting point range).

1. The chosen recrystallization solvent is not effective at removing specific impurities. 2. The cooling process was too rapid. 3. The crude material contains impurities with very similar solubility to 11-aminoundecanoic acid.

1. Try a different solvent system. For colored impurities, adding a small amount of activated charcoal to the hot solution before filtration can be effective. 2. Ensure a slow cooling rate to allow for selective crystallization. 3. A second recrystallization from a different solvent system may be necessary. Alternatively, purification via formation of the hydrochloride salt and its subsequent recrystallization can be effective.[3]

Experimental Protocols

Protocol 1: Recrystallization of 11-Aminoundecanoic Acid from Water

- **Dissolution:** In an Erlenmeyer flask, add the crude **11-aminoundecanoic acid**. For every 1 gram of crude material, start by adding approximately 15-20 mL of deionized water. Heat the mixture to boiling on a hot plate with stirring.
- **Hot Filtration (if necessary):** If insoluble impurities are present, add a small amount of extra hot water to ensure all the **11-aminoundecanoic acid** has dissolved. Pre-heat a funnel and a receiving flask. Quickly filter the hot solution through a fluted filter paper to remove the insoluble impurities.
- **Crystallization:** Cover the flask with a watch glass and allow the clear filtrate to cool slowly to room temperature. To maximize crystal formation, subsequently place the flask in an ice bath for at least 30 minutes.
- **Isolation:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold deionized water.
- **Drying:** Dry the purified crystals in a vacuum oven at a temperature below the melting point (e.g., 60-80°C) until a constant weight is achieved.

Protocol 2: Recrystallization via the Hydrochloride Salt

- **Salt Formation:** Suspend the crude **11-aminoundecanoic acid** in water. Add concentrated hydrochloric acid dropwise with stirring until the solid dissolves and the solution is acidic.
- **Recrystallization of the Salt:** The hydrochloride salt of **11-aminoundecanoic acid** can be recrystallized from a methanol/ethyl acetate mixture.^[3] Dissolve the salt in a minimal amount of hot methanol. Slowly add ethyl acetate until the solution becomes slightly turbid. Reheat to get a clear solution and then allow it to cool slowly.
- **Isolation of the Salt:** Collect the crystals of the hydrochloride salt by vacuum filtration and wash with a small amount of cold ethyl acetate.
- **Neutralization:** Dissolve the purified hydrochloride salt in water and neutralize the solution with a base (e.g., a dilute solution of sodium hydroxide or ammonium hydroxide) to precipitate the pure **11-aminoundecanoic acid**.

- Final Isolation and Drying: Collect the purified **11-aminoundecanoic acid** by vacuum filtration, wash with cold deionized water, and dry as described in Protocol 1.

Data Presentation

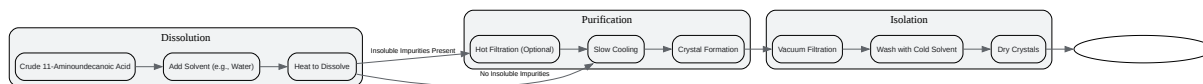
Table 1: Physical and Chemical Properties of **11-Aminoundecanoic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₃ NO ₂	[9]
Molecular Weight	201.31 g/mol	[1]
Appearance	White crystalline solid or powder	[1][2]
Melting Point	188-191 °C	[3][4]
Water Solubility	Limited, 2 g/L at 20°C	[2]
pKa (amine)	~11.15	[6]
pKa (carboxylate)	~4.55	[6]

Table 2: Solubility of **11-Aminoundecanoic Acid** in Various Solvents

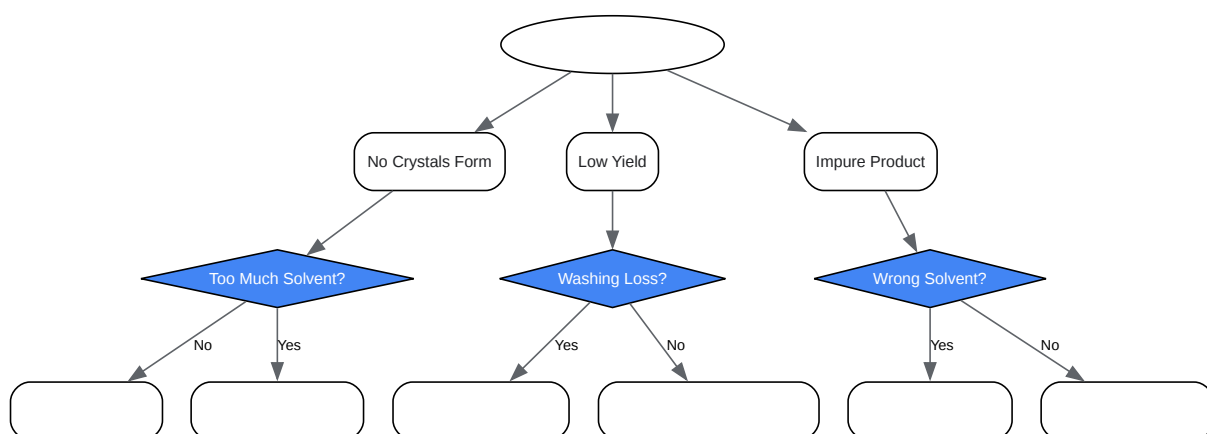
Solvent	Solubility	Reference(s)
Water	Sparingly soluble, increases with temperature	[2][3]
Ethanol	More soluble than in water	[2]
Dimethylformamide (DMF)	Soluble	[2]
Methanol/Ethyl Acetate	Used for recrystallization of the hydrochloride salt	[3]
2,2,2-Trifluoroethanol	Effective for solubilization	[10]

Visualizations



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Caption: Workflow for the recrystallization of **11-aminoundecanoic acid**.



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